

Application Notes and Protocols for S6 Kinase Substrate Peptide 32 Kinase Assay

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Compound of Interest

Compound Name: S6 Kinase Substrate Peptide 32

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for determining the activity of S6 Kinase (S6K), a critical enzyme in cell growth and proliferation signaling pathways, using the **S6 Kinase Substrate Peptide 32**. The protocols outlined below are suitable for biochemical assays, inhibitor screening, and studying the kinetics of S6K.

Introduction

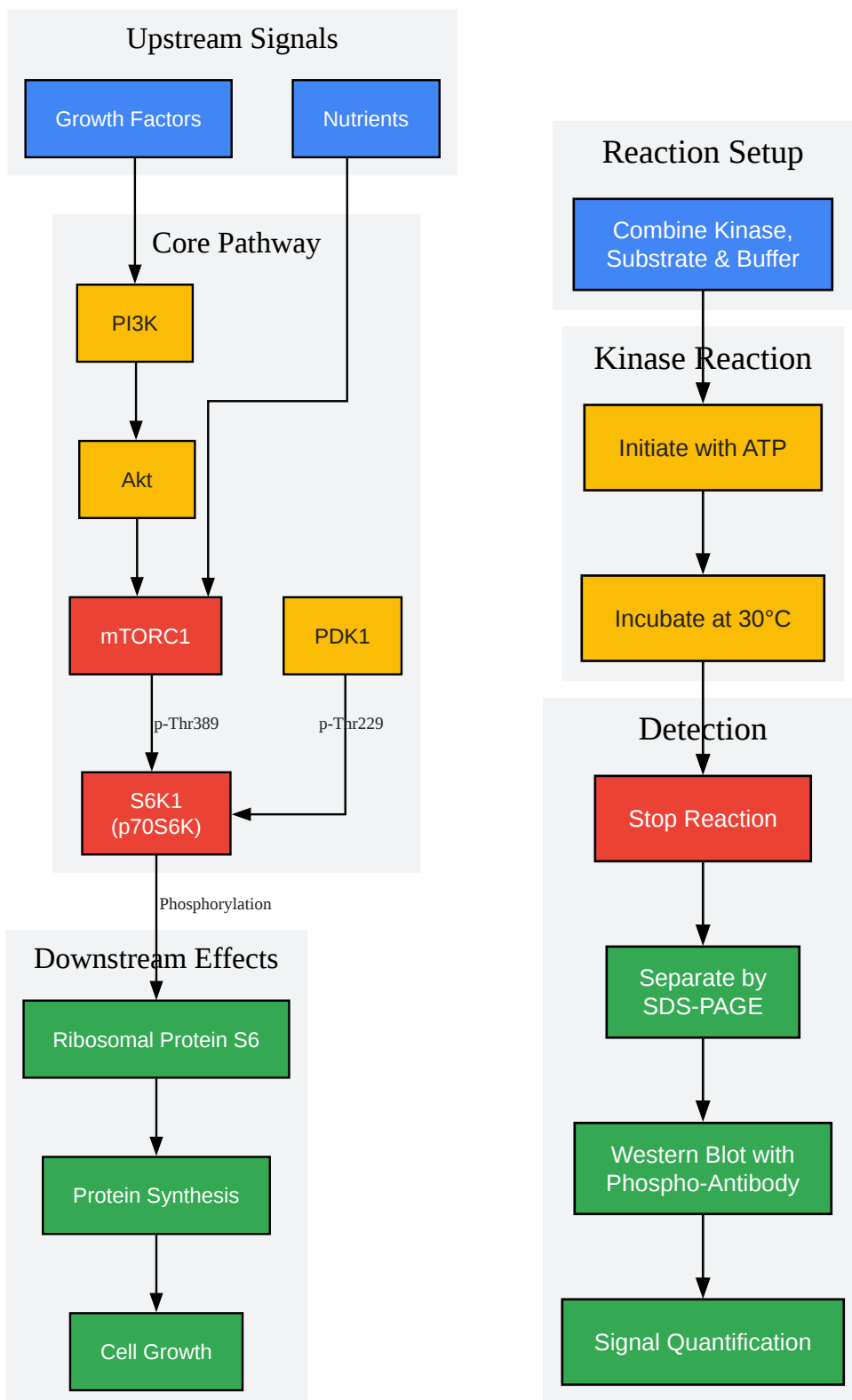
The p70 S6 Kinase (S6K), a member of the AGC family of serine/threonine kinases, is a key downstream effector of the mTOR signaling pathway.[1][2] It plays a crucial role in regulating multiple cellular processes including protein synthesis, cell growth, and proliferation.[3][4][5] Dysregulation of the mTOR/S6K signaling pathway is frequently observed in various diseases, including cancer and metabolic disorders, making S6K a significant target for drug discovery.[1][2]

The **S6 Kinase Substrate Peptide 32** is a specific substrate designed for the accurate measurement of S6K activity.[6] This document provides detailed protocols for both radioactive

and non-radioactive S6K kinase assays using this peptide substrate.

S6K Signaling Pathway

The activation of S6K is a multi-step process primarily regulated by the mTORC1 complex. Upon stimulation by growth factors or nutrients, mTORC1 phosphorylates S6K at key residues, including Threonine 389, which is essential for its full activation.[7][8][9] Another critical phosphorylation event occurs at Threonine 229 in the activation loop, which is mediated by PDK1.[8] Once activated, S6K phosphorylates several downstream targets, most notably the 40S ribosomal protein S6 (RPS6), leading to an increase in protein synthesis.[3][7][9]



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